

# L-Azidonorleucine Hydrochloride: A Technical Guide for Advanced Protein Analysis

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## Compound of Interest

Compound Name: *L-Azidonorleucine hydrochloride*

Cat. No.: *B3103948*

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CAS Number: 1454334-76-9

This technical guide provides an in-depth overview of **L-Azidonorleucine hydrochloride** (ANL), a non-canonical amino acid that has become an indispensable tool for researchers, scientists, and drug development professionals. ANL serves as a powerful probe for studying protein synthesis, dynamics, and localization in a cell-selective and temporally controlled manner. Its ability to be incorporated into nascent proteins and subsequently tagged via bioorthogonal chemistry has opened new avenues for understanding complex biological processes in vitro and in vivo.

## Physicochemical Properties

**L-Azidonorleucine hydrochloride** is a white to off-white solid.<sup>[1]</sup> Its key physicochemical properties are summarized in the table below for easy reference.

Property	Value	Source(s)
CAS Number	1454334-76-9	[2][3]
Molecular Formula	C <sub>6</sub> H <sub>13</sub> ClN <sub>4</sub> O <sub>2</sub>	[1][4]
Molecular Weight	208.65 g/mol	[1][2]
Appearance	White to off-white solid	[1]
Purity	>95.0%	[5]
Solubility	Soluble to 100 mM in water	[2][3]
Storage (Solid)	4°C, sealed from moisture	[1]
Storage (Stock Solution)	-20°C for 1 month; -80°C for 6 months	[1]

## Mechanism of Action: A Methionine Surrogate for Bioorthogonal Labeling

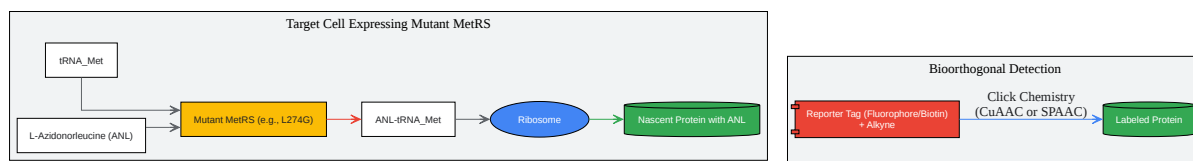
L-Azidonorleucine is an unnatural amino acid that functions as a surrogate for methionine.[2][3][6] The core of its utility lies in a two-step process that enables the specific labeling of newly synthesized proteins.

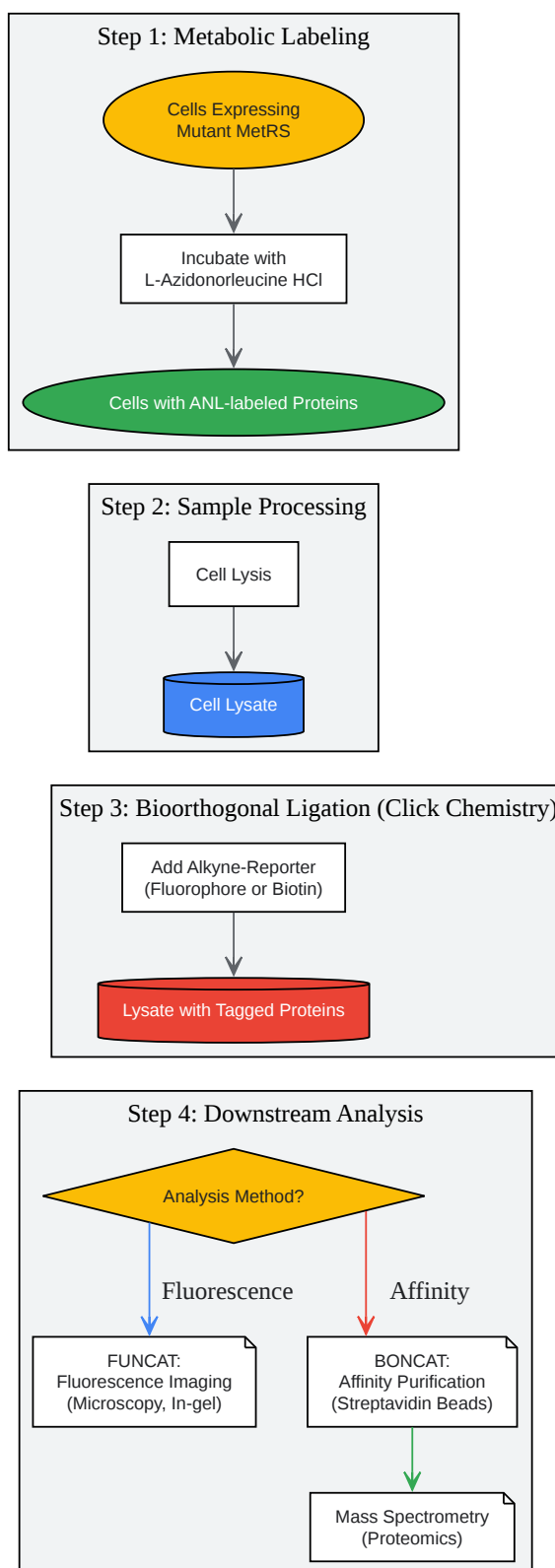
First, for ANL to be incorporated into proteins, a mutant version of the methionyl-tRNA synthetase (MetRS) is required.[2][3][7] The endogenous MetRS in mammalian cells does not recognize ANL. However, engineered MetRS variants, such as the L274G mutant, possess a modified active site that allows them to charge ANL onto the initiator and elongator methionine tRNAs (tRNA<sup>Met</sup>).[3][4][7] By expressing this mutant MetRS in specific cells, researchers can ensure that only those cells will incorporate ANL into their nascent polypeptide chains during translation.[4][7]

Second, the incorporated ANL contains an azide (-N<sub>3</sub>) group, which is a bioorthogonal handle. This means it is chemically inert within the biological system but can react selectively with a complementary functional group.[1][6] The azide group can undergo a highly efficient and specific "click chemistry" reaction, such as the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) or the strain-promoted azide-alkyne cycloaddition (SPAAC), with molecules

containing an alkyne group.[1][6] This allows for the covalent attachment of various reporter tags, such as fluorophores for imaging or biotin for affinity purification and mass spectrometry-based identification.[7]

This cell-selective labeling approach is the foundation for powerful techniques like Bioorthogonal Non-Canonical Amino Acid Tagging (BONCAT) and Fluorescent Non-Canonical Amino Acid Tagging (FUNCAT).[2][3]





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Address: 3281 E Guasti Rd

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